

Technical Guide: Nuclear Properties and Stability of Antimony-123

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antimony-123

Cat. No.: B576670

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This technical guide provides a comprehensive overview of the nuclear properties and inherent stability of the isotope **Antimony-123** (^{123}Sb). Contrary to any implication of decay, ^{123}Sb is a stable nuclide and does not undergo radioactive decay. This document details its fundamental properties, the experimental methods used to characterize them, and its applications, particularly as a precursor in the production of radioisotopes.

Stability of Antimony-123

Antimony (51Sb) has two naturally occurring stable isotopes: ^{121}Sb and ^{123}Sb .^{[1][2]} **Antimony-123** is a stable, non-radioactive isotope and consequently does not have decay properties such as a half-life, decay mode, or decay products.^{[3][4][5]} Its stability arises from its specific combination of 51 protons and 72 neutrons, which results in a stable nuclear configuration.

Quantitative Data: Nuclear and Physical Properties

The key experimentally determined properties of **Antimony-123** are summarized in the table below for easy reference.

Property	Value
Symbol	^{123}Sb
Protons (Z)	51
Neutrons (N)	72
Natural Abundance	42.79%
Atomic Mass	122.904214 u
Nuclear Spin (I)	$7/2^+$
Magnetic Moment	+2.5498 μN
Half-life	Stable

Experimental Protocols for Characterization

The properties of stable isotopes like **Antimony-123** are determined through a variety of sophisticated experimental techniques. The primary methods for ascertaining isotopic abundance, atomic mass, and nuclear spin are detailed below.

Mass Spectrometry for Isotopic Abundance and Atomic Mass

Mass spectrometry is the cornerstone technique for determining the natural abundance and precise atomic mass of isotopes.[\[1\]](#)[\[2\]](#)

Methodology:

- **Ionization:** A sample of the element is introduced into the mass spectrometer and ionized, typically by bombardment with a high-energy electron beam. This process creates positively charged ions.
- **Acceleration:** The newly formed ions are then accelerated by an electric field, imparting the same kinetic energy to all ions with the same charge.

- Deflection: The accelerated ions travel through a magnetic field, which deflects their path. The degree of deflection is inversely proportional to the mass-to-charge ratio (m/z) of the ion; lighter isotopes are deflected more than heavier ones.
- Detection: An ion detector measures the intensity and m/z of the deflected ions. The relative heights of the peaks in the resulting mass spectrum correspond to the relative abundances of the different isotopes.^[2] The precise position of the peak on the m/z axis allows for a highly accurate determination of the isotope's atomic mass.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Nuclear Spin

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique used to determine the nuclear spin of a nucleus.^{[6][7]} This method relies on the interaction of the nuclear magnetic moment with an external magnetic field.

Methodology:

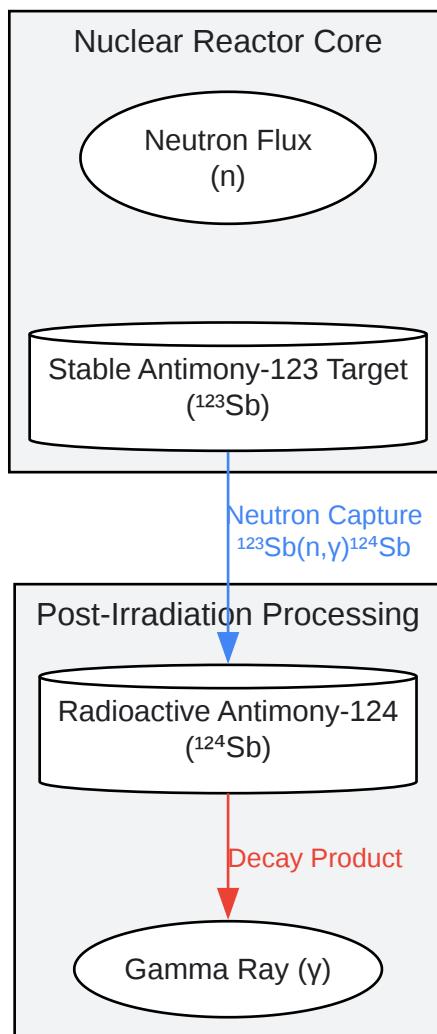
- Sample Placement: A sample containing the isotope of interest is placed in a strong, uniform external magnetic field (B_0). Nuclei with a non-zero spin, such as ^{123}Sb , align themselves in a limited number of orientations relative to this field, each corresponding to a different energy level.
- Radio-Frequency Pulse: The sample is irradiated with a radio-frequency (RF) pulse. When the frequency of the pulse matches the energy difference between the nuclear spin states (the Larmor frequency), the nuclei absorb energy and transition to a higher energy state.
- Detection: When the RF pulse is turned off, the excited nuclei relax back to their lower energy state, emitting an electromagnetic signal. This signal is detected and Fourier transformed to produce an NMR spectrum.
- Analysis: The characteristics of the NMR spectrum, including the number of peaks and their splitting patterns (spin-spin coupling), provide detailed information about the nuclear spin quantum number (I).^[8] For ^{123}Sb , these experiments have determined the nuclear spin to be $7/2$.

Applications in Radioisotope Production

A significant application of stable ^{123}Sb is its use as a target material in nuclear reactors and cyclotrons for the production of other isotopes relevant to research and medicine.

Production of Antimony-124

Antimony-124 (^{124}Sb) is a radioisotope used as a source of gamma rays and neutrons. It is produced by the neutron capture reaction of stable **Antimony-123**.^[9] The workflow for this process is illustrated below.



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Caption: Production workflow of Antimony-124 via neutron capture of stable **Antimony-123**.

Production of Iodine-123

While not the most common production route, Iodine-123 (^{123}I), a crucial medical radioisotope for SPECT imaging, can be produced by bombarding an **Antimony-123** target with protons in a cyclotron.[10][11] The nuclear reaction for this process is $^{123}\text{Sb}(\text{p},\text{n})^{123}\text{I}$. The primary production pathways for high-purity ^{123}I typically involve xenon or tellurium targets.[12][13][14]

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